

Spectroscopic Characterization of N-Nitroso Akardite II: A Technical Guide

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Compound of Interest

Compound Name: *N-Nitroso Akardite II*

CAS No.: 1076199-26-2

Cat. No.: B563411

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Abstract

N-Nitroso Akardite II, also known as 1-methyl-1-nitroso-3,3-diphenylurea, is a compound of interest in various chemical research domains. Its chemical formula is $C_{14}H_{13}N_3O_2$ and it has a molecular weight of 255.27 g/mol. [1][2] A thorough spectroscopic characterization is fundamental to understanding its molecular structure, purity, and behavior. This technical guide outlines the expected spectroscopic features of **N-Nitroso Akardite II** based on Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), drawing parallels from related N-nitroso compounds and diphenylurea derivatives. While direct experimental data for **N-Nitroso Akardite II** is not widely published, this document provides a predictive framework and detailed experimental protocols to enable its comprehensive analysis.

Predicted Spectroscopic Data

The following tables summarize the anticipated spectroscopic data for **N-Nitroso Akardite II**. These predictions are based on the analysis of similar compounds reported in the literature. [3][4][5]

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: Predicted ^1H NMR Spectral Data for **N-Nitroso Akardite II**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment	Notes
~ 7.2 - 7.5	Multiplet	10H	Aromatic protons (2 x C ₆ H ₅)	The exact shifts will depend on the solvent and the electronic effects of the urea and nitroso groups.
~ 3.0 - 3.5	Singlet	3H	N-CH ₃	The presence of the nitroso group may cause a downfield shift compared to a standard N-methyl group.

Table 2: Predicted ^{13}C NMR Spectral Data for **N-Nitroso Akardite II**

Chemical Shift (δ) ppm	Assignment	Notes
~ 160 - 170	C=O (Urea)	The carbonyl carbon is typically deshielded.
~ 140 - 145	Aromatic C (quaternary)	The carbons attached to the nitrogen atoms of the urea.
~ 120 - 130	Aromatic CH	Aromatic carbons in the phenyl rings.
~ 30 - 40	N-CH ₃	The methyl carbon attached to the nitrosated nitrogen.

Infrared (IR) Spectroscopy

Table 3: Predicted IR Absorption Bands for **N-Nitroso Akardite II**

Wavenumber (cm ⁻¹)	Intensity	Assignment	Notes
~ 3050 - 3150	Medium	Aromatic C-H stretch	Characteristic of the phenyl groups.
~ 2900 - 3000	Weak	Aliphatic C-H stretch	Corresponding to the N-CH ₃ group.
~ 1650 - 1700	Strong	C=O stretch (Urea)	A strong, sharp peak is expected for the carbonyl group.
~ 1450 - 1500	Strong	N=O stretch	A characteristic absorption for the nitroso group. [4]
~ 1200 - 1300	Medium	C-N stretch	Multiple bands may be present.
~ 1000 - 1100	Medium	N-N stretch	Associated with the N-nitroso moiety. [4]
~ 690 - 770	Strong	Aromatic C-H bend	Out-of-plane bending for monosubstituted benzene rings.

Mass Spectrometry (MS)

Table 4: Predicted Mass Spectrometry Fragmentation for **N-Nitroso Akardite II**

m/z	Ion	Notes
255	$[M]^+$	Molecular ion peak.
225	$[M - NO]^+$	Loss of the nitroso group is a common fragmentation pathway for N-nitroso compounds. [6]
197	$[M - NO - CO]^+$	Subsequent loss of carbon monoxide from the urea moiety.
168	$[(C_6H_5)_2N]^+$	Fragment corresponding to the diphenylamine cation.
77	$[C_6H_5]^+$	Phenyl group fragment.

Experimental Protocols

The following are detailed methodologies for the spectroscopic characterization of **N-Nitroso Akardite II**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **N-Nitroso Akardite II** in 0.5-0.7 mL of a suitable deuterated solvent (e.g., $CDCl_3$, $DMSO-d_6$). Ensure the sample is fully dissolved. Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- 1H NMR Spectroscopy:
 - Acquire the spectrum on a 400 MHz or higher field NMR spectrometer.
 - Set the spectral width to cover the range of -2 to 12 ppm.
 - Use a pulse angle of 30-45 degrees and a relaxation delay of 1-2 seconds.
 - Acquire a sufficient number of scans to achieve a good signal-to-noise ratio (typically 16 or 32 scans).

- Process the data with appropriate apodization (e.g., exponential multiplication with a line broadening of 0.3 Hz) and perform a Fourier transform.
- Phase and baseline correct the spectrum.
- Integrate all signals and reference the spectrum to TMS.
- ^{13}C NMR Spectroscopy:
 - Acquire the spectrum on the same instrument.
 - Use a proton-decoupled pulse sequence.
 - Set the spectral width to cover the range of 0 to 200 ppm.
 - A longer relaxation delay (e.g., 2-5 seconds) and a larger number of scans will be required due to the lower natural abundance of ^{13}C and longer relaxation times.
 - Process the data similarly to the ^1H NMR spectrum.

Infrared (IR) Spectroscopy

- Sample Preparation (Attenuated Total Reflectance - ATR):
 - Place a small amount of the solid **N-Nitroso Akardite II** sample directly onto the ATR crystal.
 - Apply pressure using the anvil to ensure good contact between the sample and the crystal.
- Sample Preparation (KBr Pellet):
 - Mix approximately 1-2 mg of the sample with 100-200 mg of dry KBr powder in an agate mortar.
 - Grind the mixture to a fine powder.
 - Press the powder into a thin, transparent pellet using a hydraulic press.

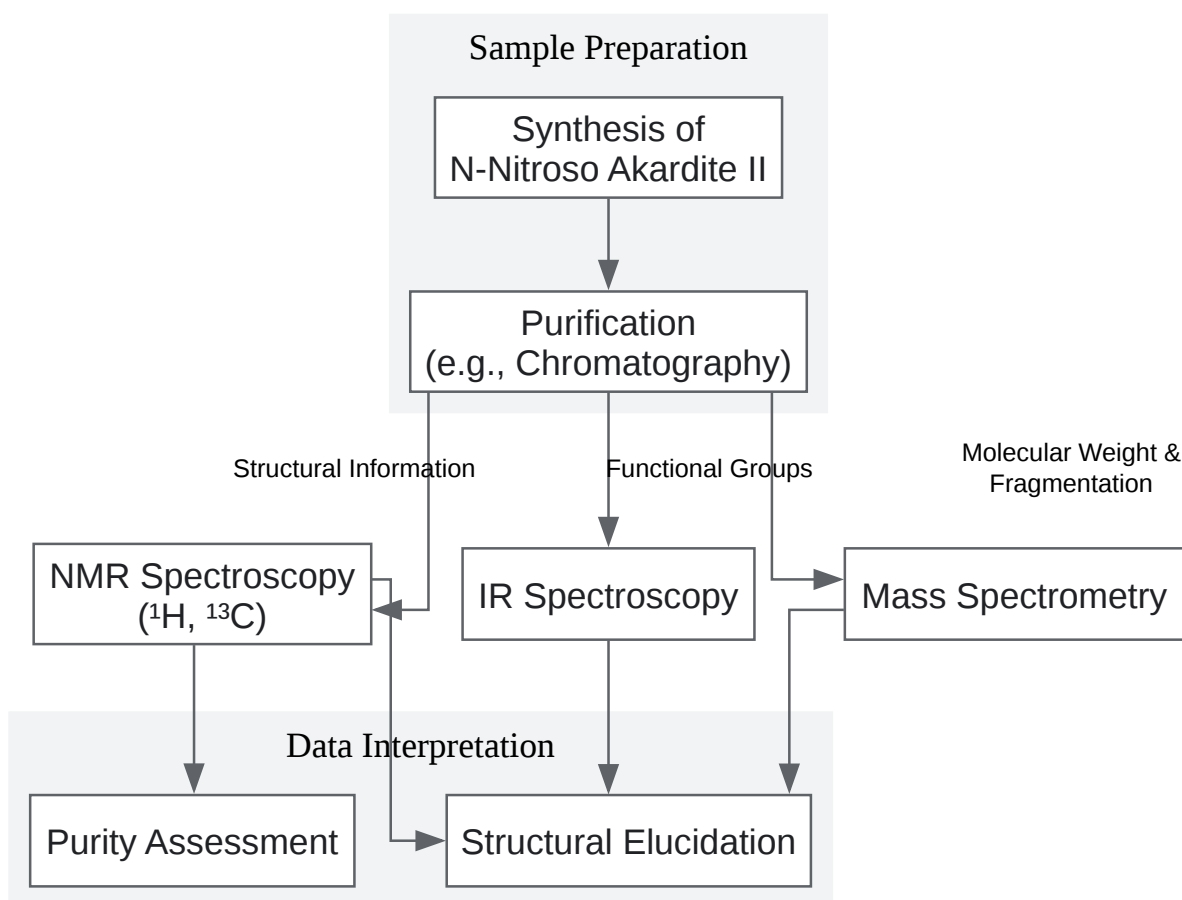
- Data Acquisition:
 - Record the spectrum using a Fourier Transform Infrared (FTIR) spectrometer.
 - Typically, scan the range from 4000 to 400 cm^{-1} .
 - Co-add 16 or 32 scans to improve the signal-to-noise ratio.
 - Record a background spectrum of the empty ATR crystal or a pure KBr pellet and subtract it from the sample spectrum.

Mass Spectrometry (MS)

- Sample Preparation: Prepare a dilute solution of **N-Nitroso Akardite II** in a suitable volatile solvent such as methanol or acetonitrile.
- Instrumentation and Data Acquisition (Electron Ionization - EI):
 - Introduce the sample into the mass spectrometer via a direct insertion probe or a gas chromatograph.
 - Use a standard electron energy of 70 eV for ionization.
 - Scan a mass range appropriate for the molecular weight of the compound (e.g., m/z 50-300).
- Instrumentation and Data Acquisition (Electrospray Ionization - ESI):
 - Infuse the sample solution directly into the ESI source at a low flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$).
 - Optimize the capillary voltage, cone voltage, and desolvation gas temperature and flow rate to achieve a stable signal of the protonated molecule $[\text{M}+\text{H}]^+$.
 - Acquire the spectrum in positive ion mode.

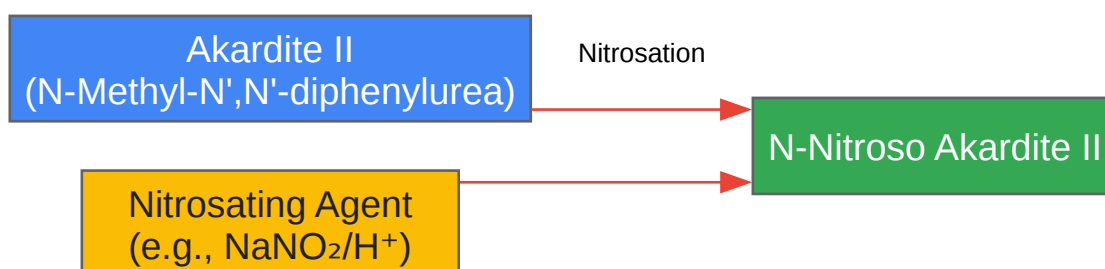
Visualized Workflows

The following diagrams illustrate the logical workflow for the spectroscopic characterization and the synthesis of **N-Nitroso Akardite II**.



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Caption: Workflow for the synthesis and spectroscopic characterization of **N-Nitroso Akardite II**.



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Caption: Proposed nitrosation reaction pathway for the synthesis of **N-Nitroso Akardite II**.

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